

Application Note: Analysis of Sulfluramid Residue in Water Samples using LC-MS

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Compound of Interest

Compound Name: Sulfluramid

Cat. No.: B1681785

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Introduction

Sulfluramid is a pesticide primarily used for ant control. Its active ingredient, N-ethyl perfluorooctane sulfonamide (EtFOSA), is a known precursor to perfluorooctane sulfonate (PFOS), a persistent organic pollutant of significant environmental concern.^{[1][2][3]} The degradation of **Sulfluramid** in the environment leads to the formation of PFOS and other per- and polyfluoroalkyl substances (PFAS), which can contaminate water sources.^{[1][2][4][5]} Monitoring the presence and concentration of **Sulfluramid** and its degradation products in water is crucial for assessing environmental contamination and ensuring public health. This application note provides a detailed protocol for the analysis of **Sulfluramid** (EtFOSA) and its primary degradation products, perfluorooctane sulfonamide (FOSA) and perfluorooctane sulfonate (PFOS), in water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Principle

This method utilizes solid-phase extraction (SPE) to concentrate the analytes from water samples and remove potential matrix interferences. The extracted analytes are then separated using reversed-phase liquid chromatography and detected by a tandem mass spectrometer operating in negative electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode. This approach offers high sensitivity and selectivity for the quantification of target compounds at trace levels.

Data Presentation

The following table summarizes typical quantitative data for the analysis of **Sulfluramid** and its degradation products in surface water samples.

Analyte	Retention Time (min)	MRM Transition (m/z)	Limit of Quantification (LOQ) (ng/L)	Recovery (%)
N-ethyl perfluorooctane sulfonamide (EtFOSA)	8.2	526.0 > 169.0	0.5	85 - 110
Perfluorooctane sulfonamide (FOSA)	7.5	498.0 > 78.0	0.2	90 - 115
Perfluorooctane sulfonate (PFOS)	7.1	499.0 > 99.0	0.1	95 - 110

Experimental Protocols

Sample Preparation: Solid-Phase Extraction (SPE)

- Cartridge Conditioning:
 - Pass 5 mL of methanol through a weak anion exchange (WAX) SPE cartridge.
 - Equilibrate the cartridge with 5 mL of reagent water, ensuring the sorbent does not go dry.
- Sample Loading:
 - To a 250 mL water sample, add a surrogate standard solution.
 - Load the sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Cartridge Washing:

- Wash the cartridge with 5 mL of reagent water to remove hydrophilic impurities.
- Dry the cartridge under vacuum for 5-10 minutes.
- Elution:
 - Elute the analytes from the cartridge with 5 mL of methanol containing 1% ammonium hydroxide.
 - Collect the eluate in a clean collection tube.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of 80:20 methanol/water.
 - Add an internal standard and vortex to mix.
 - Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

- LC System: Agilent 1290 Infinity II LC System or equivalent.
- Column: Phenyl-Hexyl column (e.g., 2.1 mm x 100 mm, 3 µm).[\[6\]](#)[\[7\]](#)
- Mobile Phase A: 20 mM Ammonium Acetate in Water.[\[6\]](#)
- Mobile Phase B: Methanol.
- Gradient:

Time (min)	%B
0.0	20
1.0	20
8.0	95
10.0	95
10.1	20

| 12.0 | 20 |

- Flow Rate: 0.4 mL/min.[6]
- Injection Volume: 10 µL.[6]
- Column Temperature: 40°C.[6]

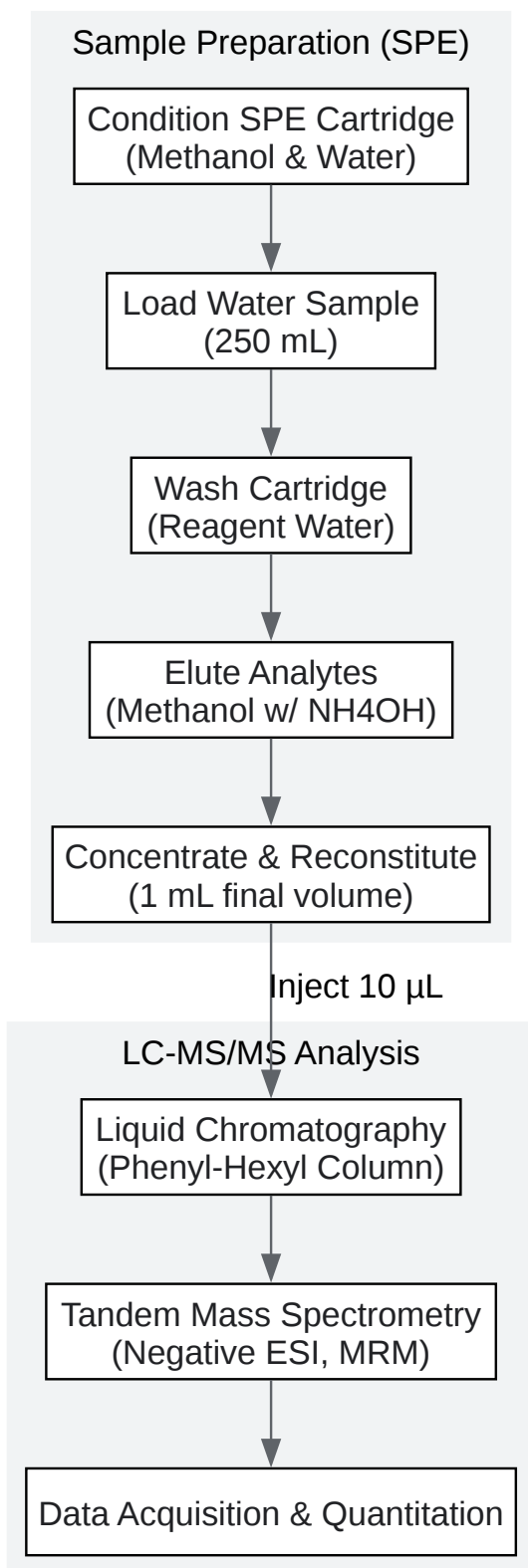
Mass Spectrometry (MS) Conditions:

- MS System: Agilent 6470 Triple Quadrupole LC/MS or equivalent.[8]
- Ionization Source: Electrospray Ionization (ESI), Negative Mode.
- Gas Temperature: 300°C.
- Gas Flow: 8 L/min.
- Nebulizer: 45 psi.
- Sheath Gas Temperature: 350°C.
- Sheath Gas Flow: 11 L/min.
- Capillary Voltage: 3500 V.
- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
EtFOSA	526.0	169.0	20
FOSA	498.0	78.0	40

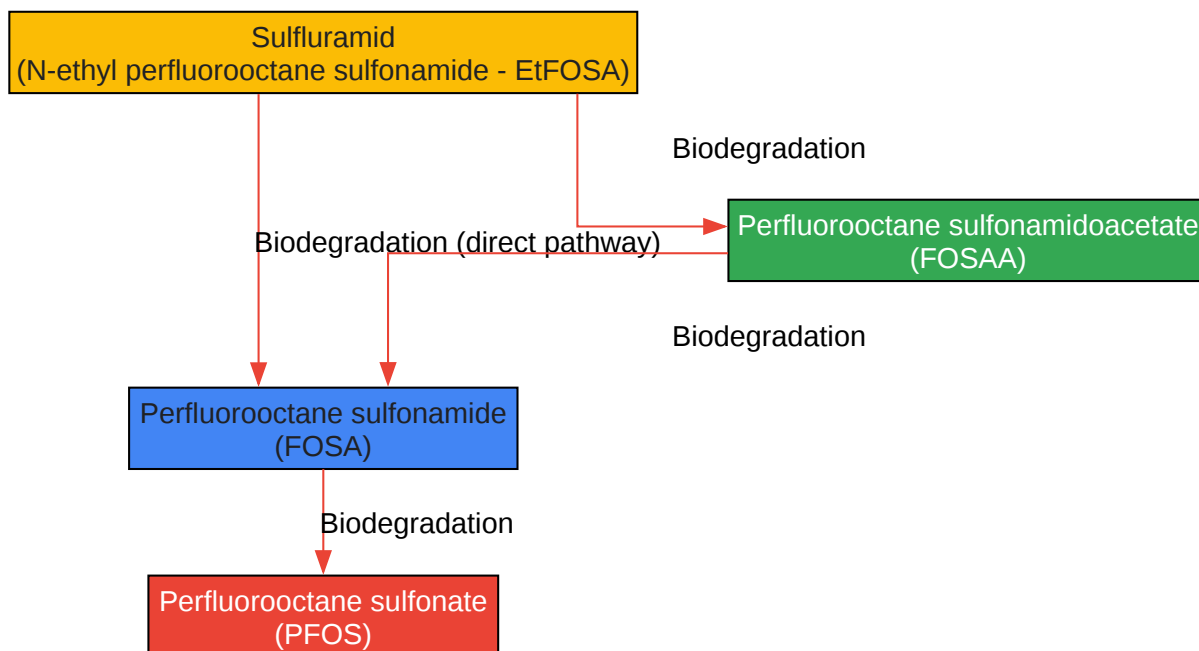
| PFOS | 499.0 | 99.0 | 35 |

Visualizations



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Caption: Experimental workflow for **Sulfluramid** residue analysis in water.



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